

Bistrifluron bioaccumulation potential and forever chemical status

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bistrifluron

CAS No.: 201593-84-2

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Bistrifluron Properties at a Glance

Property	Value	Implication & Assessment Basis
Octanol-Water Partition Coefficient (Log P)	5.74 [1]	High; indicates a strong tendency to accumulate in fatty tissues.
Bioaccumulation Factor (BCF)	> 2000 L kg ⁻¹ [1]	High; substance is officially categorized as bioaccumulative [1].
Soil Degradation (DT ₅₀ - typical)	80.5 days [1]	Moderately to highly persistent in the environment [1].
"Forever Chemical" Status	Yes [1]	Classified based on its high persistence and bioaccumulative potential (BCF > 2000 L kg ⁻¹) [1].

Detailed Experimental Data & Protocols

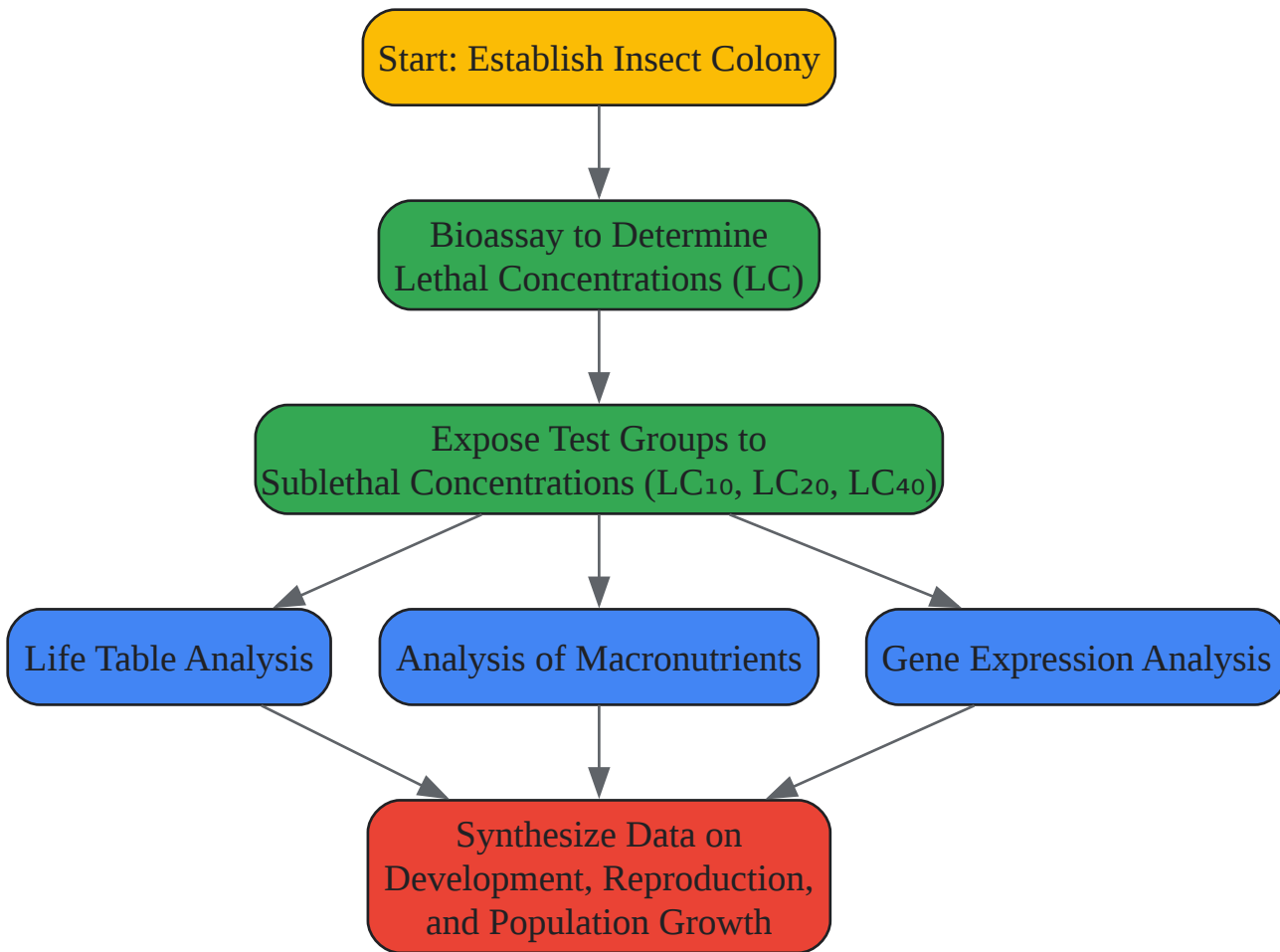
The hazard alerts and classifications for **bistrifluron** are derived from standardized laboratory studies. Key experimental endpoints and methodologies are detailed below.

Table 2: Key Experimental Endpoints

Endpoint	Experimental Value / Finding	Test Organism / Conditions	Reference
Acute Toxicity (LC ₅₀)	5.59 mg/L (72 hours) [2]	Second-instar larvae of <i>Spodoptera exigua</i> (beet armyworm) [2]	Laboratory bioassay
Sublethal Concentrations	LC ₁₀ : 0.89 mg/L; LC ₂₀ : 1.59 mg/L; LC ₄₀ : 3.92 mg/L (72 hours) [2]	Second-instar larvae of <i>Spodoptera exigua</i> [2]	Laboratory bioassay
Aqueous Photolysis DT ₅₀	10 days (at pH 7) [1]	Estimated range 1.7 - 22.4 days; "Moderately fast" [1]	Standardized laboratory guideline
Aqueous Hydrolysis	Stable (pH 5 to 9, 20°C) [1]	Not applicable; substance shows high stability in water [1]	Standardized laboratory guideline

Experimental Protocol: Sublethal Effects on Insects

The following workflow visualizes a standard methodology for assessing the sublethal effects of insecticides like **bistrifluron** on insect physiology and population growth, as referenced in the scientific literature [2].



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Experimental workflow for assessing sublethal effects of insecticides.

Key Methodological Steps [2]:

- **Insect Rearing:** Maintain a susceptible strain of the test insect (e.g., *Spodoptera exigua*) on an artificial diet under controlled environmental conditions (e.g., 26 ± 2 °C, 70–75% relative humidity) for several generations without exposure to insecticides.
- **Acute Toxicity Bioassay:** Expose second-instar larvae to a range of concentrations of **bistrifluron** to determine the lethal concentrations (LC₅₀, LC₁₀, etc.) after a set time (e.g., 72 hours).
- **Sublethal Exposure:** Use the determined sublethal concentrations (e.g., LC₁₀, LC₂₀) to expose insects and then track subsequent life stages.
- **Life Table Analysis:** Record and analyze key demographic parameters for the exposed population, including:
 - **Developmental Time:** Duration of larval and pupal stages.
 - **Reproduction:** Adult longevity, fecundity (number of eggs laid), and egg hatch rate.

- **Population Parameters:** Calculate intrinsic rates of increase and other population growth metrics.
- **Biochemical & Molecular Analysis:**
 - **Macronutrient Analysis:** Measure changes in protein, carbohydrate, and lipid content in insect bodies.
 - **Gene Expression:** Use quantitative real-time PCR (qPCR) to measure expression levels of target genes, such as **vitellogenin (Vg)**, a key protein for reproduction.

Regulatory Status and Environmental Significance

- **EU Approval Status:** **Bistrifluron** is **not approved** for use according to EC Regulation 1107/2009 [1].
- **Regulatory Context:** While the provided search results do not explicitly link **bistrifluron** to the new CLP hazard classes (PBT, vPvB, PMT, vPvM), the 2025 regulatory updates highlight a strong regulatory trend towards stricter assessment and substitution of substances with persistent, bioaccumulative, and toxic properties [3]. **Bistrifluron**'s profile suggests it would be a candidate for such scrutiny.

Bistrifluron's combination of high persistence, significant bioaccumulation potential, and toxicity to non-target organisms underpins its "forever chemical" classification and drives regulatory decisions.

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References

1. Bistrifluron (Ref: DBI-3204) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Sublethal effects of bistrifluron on key biological traits ... [sciencedirect.com]
3. Changes to biocidal product regulations in 2025 – key ... [pictoplan.com.pl]

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